

chemical structure and physicochemical properties of cefpodoxime proxetil

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Compound of Interest

Compound Name: *cefpodoxime proxetil*

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An in-depth technical guide on the chemical structure and physicochemical properties of **cefpodoxime proxetil**, designed for researchers, scientists, and drug development professionals.

Cefpodoxime proxetil is an orally administered, third-generation cephalosporin antibiotic.[1][2] It functions as a prodrug, which is de-esterified in vivo to its active metabolite, cefpodoxime.[1][3][4] This broad-spectrum antibiotic is effective against a wide range of Gram-positive and Gram-negative bacteria.[1][2] Its bactericidal action results from the inhibition of bacterial cell wall synthesis.[3]

Chemical Structure

Cefpodoxime proxetil is chemically known as (RS)-1-(isopropoxycarbonyloxy)ethyl (+)-(6R,7R)-7-[2-(2-amino-4-thiazolyl)-2-[(Z)methoxyimino]acetamido]-3-methoxymethyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate.[5] The molecule is supplied as a racemic mixture of two enantiomers, R and S, in an approximate 1:1 ratio.[6][7]

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Key Structural Features:

- β -Lactam Ring: A four-membered ring essential for its antibacterial activity.[\[2\]](#)
- Dihydrothiazine Ring: A six-membered sulfur-containing ring fused to the β -lactam ring, characteristic of cephalosporins.[\[8\]](#)
- Aminothiazole Ring: Contributes to the extended spectrum of activity.
- Methoxyimino Group: Provides stability against β -lactamase enzymes produced by bacteria.[\[9\]](#)
- Proxetil Ester Group: A 1-(isopropoxycarbonyloxy)ethyl ester group at the C-4 carboxylate of the cephem nucleus. This group enhances oral absorption and is cleaved by esterases in the intestinal wall to release the active drug, cefpodoxime.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₇ N ₅ O ₉ S ₂ [12] [13]
Molecular Weight	557.6 g/mol [12] [14] [15]
CAS Number	87239-81-4 [11] [13] [16]
Appearance	White to pale yellow solid [10] [11]
IUPAC Name	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 1-[[[(1-methylethoxy)carbonyl]oxy]ethyl ester] [16]

Physicochemical Properties

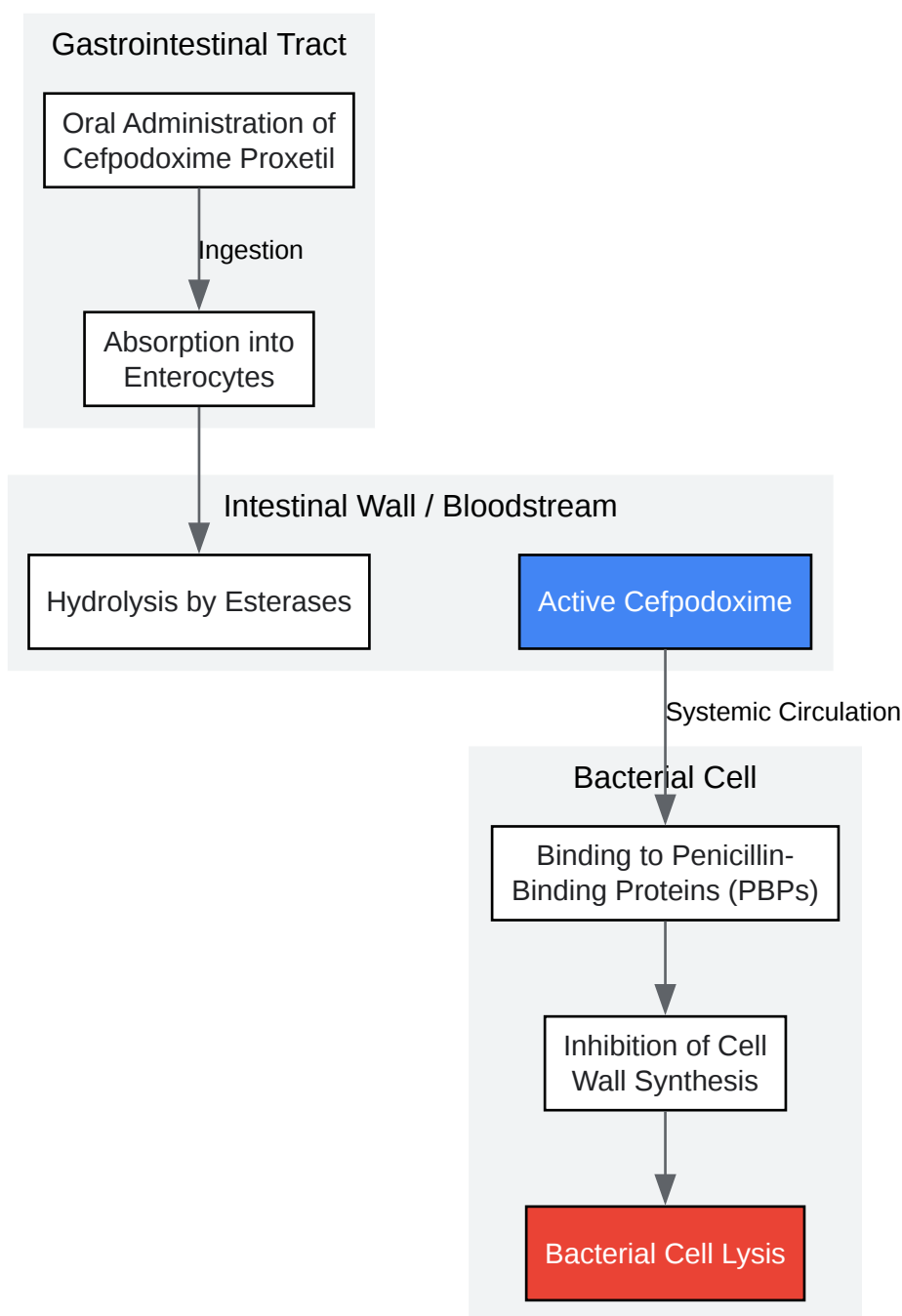
The physicochemical properties of **cefpodoxime proxetil** are critical for its formulation, stability, and bioavailability. It is classified as a BCS Class IV drug, indicating low solubility and low permeability.[\[17\]](#)

Table 2: Physicochemical Data of **Cefpodoxime Proxetil**

Property	Value
Melting Point	111–113 °C[13][18], 148-150 °C[14]
Solubility	- Water: Practically insoluble[19], 400 µg/mL[17] [20], 266.67 ± 2.90 µg/ml[20]- Methanol: Soluble[19]- Chloroform: Slightly soluble[19]- DMSO: Soluble[2][15]- Buffer (pH 3): 305.066 ± 2.82 µg/ml[20]
pKa	8.13 ± 0.60 (Predicted)[10][13]
Partition Coefficient (XLogP3)	0.6[12]
Density	1.58 ± 0.1 g/cm ³ (Predicted)[13][14]
Stability	Light sensitive[2][10][11]. Susceptible to enzymatic metabolism in the GIT[6]. Degrades in alkaline conditions[21].

Prodrug Activation and Mechanism of Action

Cefpodoxime proxetil is a prodrug that is absorbed through the gastrointestinal tract and is de-esterified by non-specific esterases, primarily in the intestinal wall, to its active metabolite, cefpodoxime.[3][4][5] Cefpodoxime then enters systemic circulation to exert its antibacterial effect. The bactericidal activity of cefpodoxime results from the inhibition of cell wall synthesis by binding to penicillin-binding proteins (PBPs), which prevents the final transpeptidation step of peptidoglycan synthesis in bacterial cell walls.[3]



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Prodrug activation and mechanism of action pathway.

Experimental Protocols

Determination of Solubility (Shake-Flask Method)

The equilibrium solubility of **cefpodoxime proxetil** can be determined using the conventional shake-flask method.

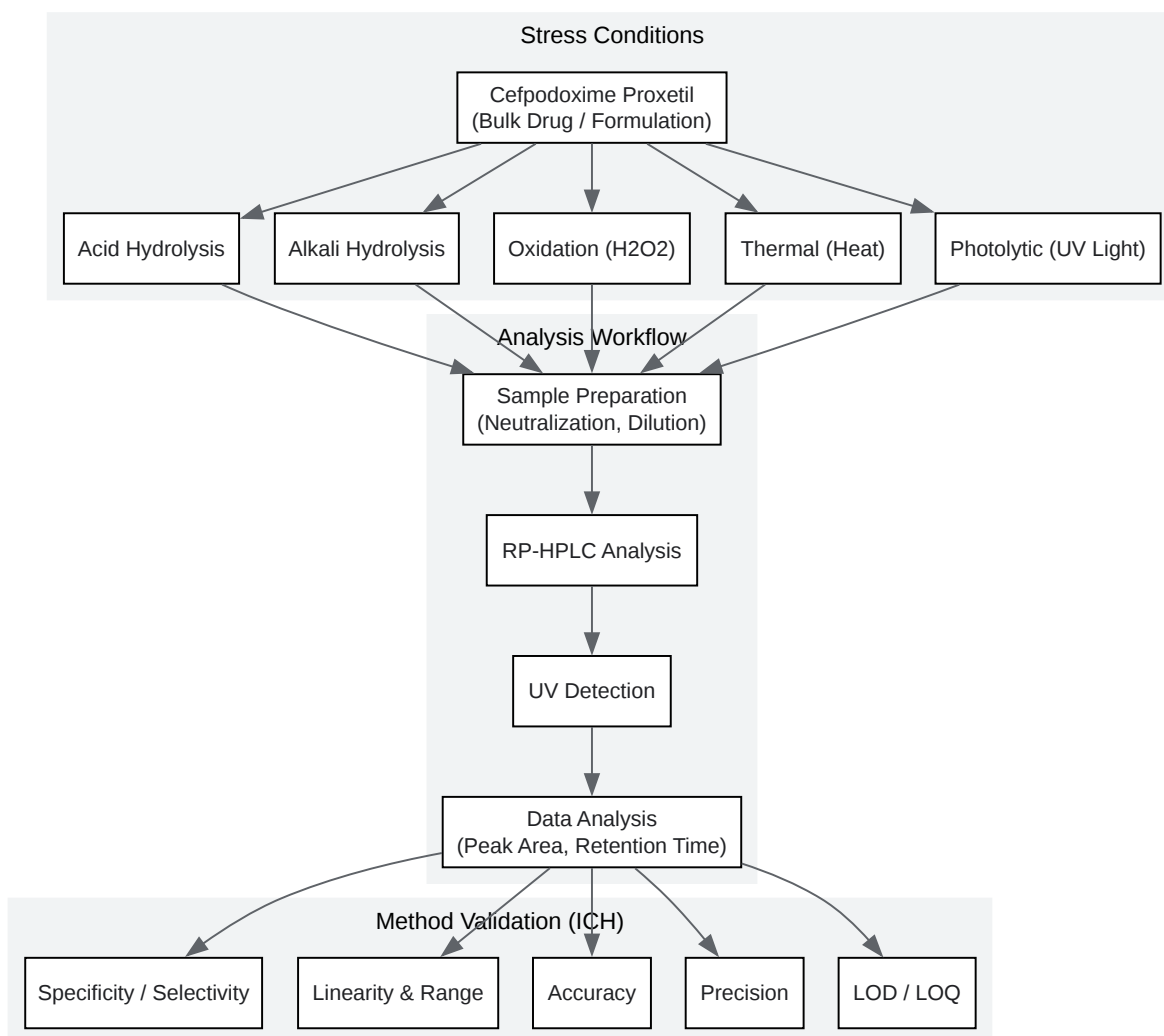
- **Preparation:** An excess amount of **cefpodoxime proxetil** is added to a series of vials containing different solvents (e.g., distilled water, methanol, various pH buffers).
- **Equilibration:** The vials are sealed and agitated in a temperature-controlled water bath (e.g., at $37 \pm 0.5^{\circ}\text{C}$) for a specified period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sampling and Separation:** After equilibration, the suspensions are centrifuged or filtered (e.g., using a $0.45 \mu\text{m}$ membrane filter) to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **cefpodoxime proxetil** in the clear supernatant is determined using a validated analytical method, typically UV-Vis spectrophotometry at its λ_{max} (e.g., 260 nm) or a reverse-phase high-performance liquid chromatography (RP-HPLC) method.[\[20\]](#)[\[22\]](#)
- **Analysis:** The experiment is performed in triplicate, and the average solubility is reported.

Stability-Indicating RP-HPLC Method for Degradation Studies

A stability-indicating RP-HPLC method is crucial for assessing the stability of **cefpodoxime proxetil** under various stress conditions.[\[4\]](#)[\[7\]](#)

- **Chromatographic Conditions:**
 - **Column:** A C18 column (e.g., Zorbax Eclipse XDB, $150 \times 4.6 \text{ mm}$, $5 \mu\text{m}$) is commonly used.[\[23\]](#)
 - **Mobile Phase:** A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., potassium dihydrogen phosphate buffer, pH 3.0-4.0) is used in an isocratic elution mode.[\[7\]](#)[\[23\]](#) A typical ratio might be 70:30 (v/v) acetonitrile to buffer.[\[23\]](#)
 - **Flow Rate:** A flow rate of 1.0 mL/min is generally applied.[\[7\]](#)[\[23\]](#)

- Detection: UV detection is performed at a wavelength where the drug shows significant absorbance, such as 228 nm or 252 nm.[\[7\]](#)[\[23\]](#)
- Internal Standard: An internal standard like aspirin can be used for improved quantitation.[\[23\]](#)[\[24\]](#)
- Stress Degradation Protocol:
 - Acid Hydrolysis: The drug is exposed to an acidic solution (e.g., 0.1 N HCl) at an elevated temperature.
 - Alkali Hydrolysis: The drug is treated with a basic solution (e.g., 0.1 N NaOH) at room temperature.
 - Oxidative Degradation: The drug is exposed to an oxidizing agent (e.g., 3% H₂O₂).
 - Thermal Degradation: The drug is subjected to dry heat (e.g., in an oven) or wet heat (e.g., in a water bath).
 - Photodegradation: The drug is exposed to UV light.[\[4\]](#)[\[7\]](#)
- Sample Analysis and Validation:
 - Samples from the stress conditions are withdrawn at various time points, neutralized if necessary, and diluted to a suitable concentration with the mobile phase.
 - The samples are then injected into the HPLC system. The method must be validated according to ICH guidelines for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[\[7\]](#)[\[25\]](#)
 - The method is considered stability-indicating if it can resolve the peak of the intact drug from the peaks of all degradation products.[\[7\]](#)

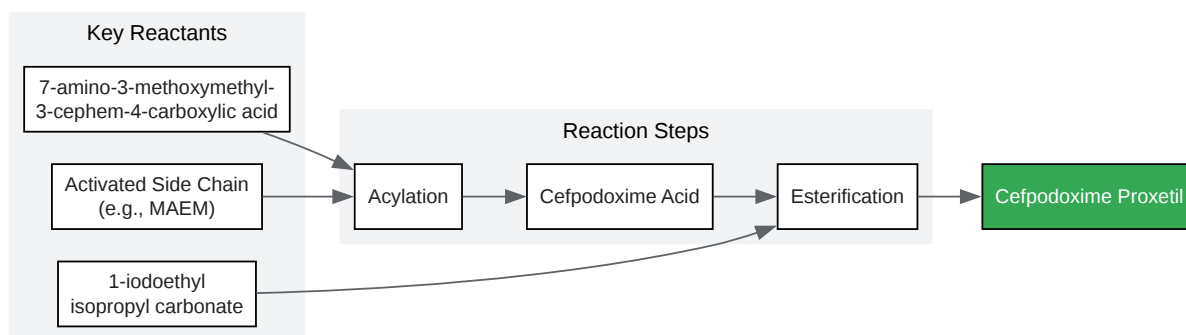


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Workflow for a stability-indicating HPLC method.

Synthesis Outline

The synthesis of **cefpodoxime proxetil** often involves the acylation of 7-aminocephalosporanic acid (7-ACA) or a derivative thereof.[9][26] A common route involves reacting 7-amino-3-methoxymethyl-3-cephem-4-carboxylic acid with an activated form of the (Z)-2-(2-amino-4-thiazolyl)-2-(methoxyimino)acetic acid side chain, followed by esterification of the carboxylic acid function with 1-iodoethyl isopropyl carbonate.[8][26]



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Simplified synthesis pathway of **Cefpodoxime Proxetil**.

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